

Technical Deep Dive: (S)-2,2,6-Trimethylmorpholine HCl

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Compound of Interest

Compound Name: (6S)-2,2,6-Trimethylmorpholine;hydrochloride

CAS No.: 2375247-63-3

Cat. No.: B2822596

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Executive Summary & Structural Significance

(S)-2,2,6-Trimethylmorpholine HCl is a chiral, trisubstituted morpholine derivative characterized by a gem-dimethyl group at the C2 position and a single methyl group at the C6 position. This specific substitution pattern imparts unique steric and electronic properties, making it a "privileged scaffold" in drug discovery.

The presence of the gem-dimethyl group (Thorpe-Ingold effect) restricts conformational flexibility, potentially enhancing the binding affinity of the parent drug molecule to its target (e.g., GPCRs, kinases). Furthermore, the (S)-configuration at C6 introduces a defined 3D vector, critical for enantioselective interactions in biological systems.

Key Chemical Identifiers

Property	Detail
Chemical Name	(S)-2,2,6-Trimethylmorpholine Hydrochloride
Free Base CAS	Note: (R)-isomer is 2375247-54-2; Racemate is 113889-14-8
Molecular Formula	C ₇ H ₁₅ NO ^{[1][2][3][4][5][6][7]} · HCl
Molecular Weight	129.20 (Free Base) / 165.66 (HCl Salt)
Chiral Center	C6 (S-configuration)
Key Features	gem-Dimethyl (C2), Chiral Methyl (C6), Secondary Amine

Chemical Structure & Stereochemistry

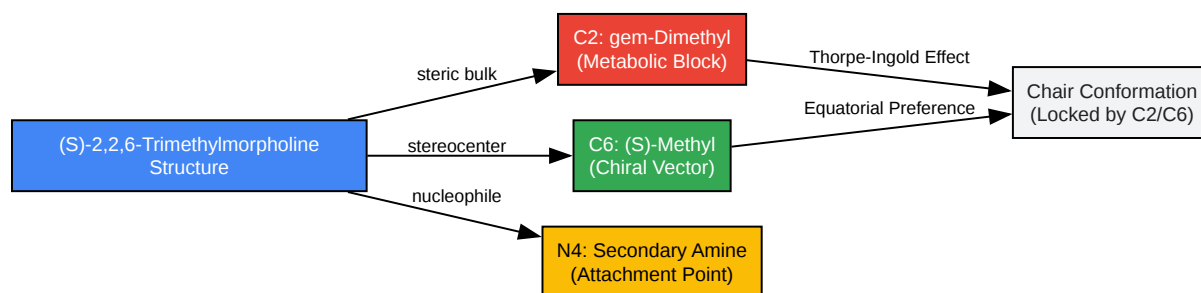
The structure of (S)-2,2,6-trimethylmorpholine is defined by a six-membered morpholine ring. The numbering typically starts at the oxygen atom (position 1).

- Position 2 (C2): Substituted with two methyl groups (gem-dimethyl). This creates a quaternary carbon adjacent to the oxygen, significantly increasing metabolic stability by blocking oxidative metabolism at this position.
- Position 6 (C6): Substituted with a single methyl group.^[8] This is the stereogenic center. In the (S)-enantiomer, the spatial arrangement of the methyl group is fixed, directing the vector of the secondary amine (N4) and any attached pharmacophores.

Conformational Analysis

The morpholine ring predominantly adopts a chair conformation.

- C2 Position: The gem-dimethyl group forces one methyl into an axial position and the other into an equatorial position. This creates significant steric bulk, often locking the ring into a specific chair conformation to minimize 1,3-diaxial interactions.
- C6 Position: In the (S)-isomer, the C6-methyl group will prefer the equatorial orientation to minimize steric strain, dictating the overall puckering of the ring.



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Figure 1: Structural features and conformational locking mechanism of (S)-2,2,6-Trimethylmorpholine.

Synthesis & Manufacturing

Synthesizing the specific (S)-enantiomer requires overcoming the challenge of installing the gem-dimethyl group while preserving the chirality at C6. Standard cyclization of chiral amino alcohols is the most robust method.

Stereoselective Hydroalkoxylation Route

A scalable route described by Chan Woo Huh et al. (Tetrahedron Letters, 2018) utilizes a stereoselective hydroalkoxylation strategy.^{[9][10][11]} This method is preferred for generating high enantiomeric excess (ee).

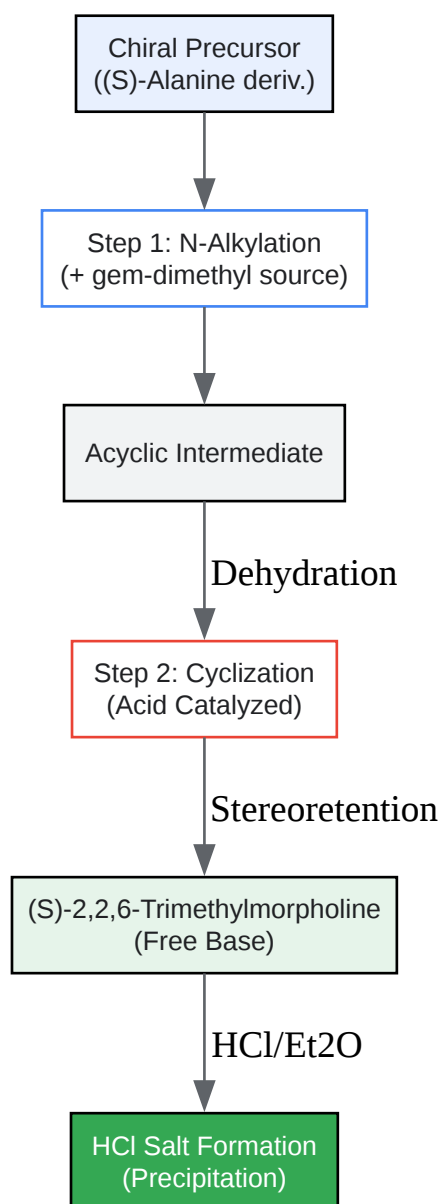
Protocol Summary:

- Starting Material: Chiral amino alcohol precursor (derived from (S)-alanine or similar chiral pool source).
- Functionalization: Introduction of the gem-dimethyl moiety, often via a Grignard addition or alkylation to a ketone intermediate.
- Cyclization: Acid-catalyzed intramolecular hydroalkoxylation. The stereocenter at C6 (from the starting material) directs the ring closure.

- Salt Formation: Treatment with anhydrous HCl in diethyl ether or dioxane to precipitate the hydrochloride salt.

Experimental Workflow (Step-by-Step):

- Precursor Preparation: React (S)-2-aminopropan-1-ol with 2-bromo-2-methylpropanoate (or equivalent) to form the acyclic intermediate.
- Reduction: Reduce the amide/ester functionalities to the corresponding alcohol/amine using LiAlH_4 in THF at $0^\circ\text{C} \rightarrow \text{Reflux}$.
- Cyclization (Critical Step):
 - Reagent: Trifluoromethanesulfonic acid (TfOH) or H_2SO_4 .
 - Conditions: Heat the intermediate in toluene or xylene to induce dehydration/cyclization.
 - Mechanism:[\[1\]](#)[\[4\]](#)[\[12\]](#) The hydroxyl group attacks the tertiary carbocation formed at the gem-dimethyl site, or via direct displacement.
- Purification:
 - Extract the free base into DCM.
 - Dry over MgSO_4 and concentrate.
 - Dissolve in Et_2O and add 2M HCl in ether dropwise.
 - Filter the white precipitate ((S)-2,2,6-Trimethylmorpholine HCl) and dry under vacuum.



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Figure 2: Synthetic pathway for (S)-2,2,6-Trimethylmorpholine HCl emphasizing stereoretention.

Characterization & Quality Control

Verification of the structure and purity is non-negotiable, particularly distinguishing the (S)-enantiomer from the (R)-isomer or racemate.

Analytical Parameters

Technique	Expected Signal / Criteria
^1H NMR (400 MHz, D_2O)	• C2-Me: Two distinct singlets (approx. 1.1–1.3 ppm) due to axial/equatorial environments. • C6-Me: Doublet (approx. 1.1 ppm, $J \approx 6$ Hz). • Ring Protons: Complex multiplets for H3, H5, H6 due to ABX/ABC systems.
^{13}C NMR	Distinct signals for quaternary C2 (~70 ppm), methine C6, and three methyl carbons.
Chiral HPLC	Required to determine enantiomeric excess (ee). Column: Chiralpak IA or IC. Mobile Phase: Hexane/IPA + 0.1% Diethylamine.
Mass Spectrometry	$[\text{M}+\text{H}]^+ = 130.12$ (Free Base).
Melting Point	HCl salt typically melts $>160^\circ\text{C}$ (decomposition). [5]

Self-Validating Protocol:

- Check: The ^1H NMR must show non-equivalent methyl groups at C2. If they appear as a single peak, the ring might be conformationally flipping too fast (unlikely for this salt) or the structure is incorrect.
- Check: The integration of the C6-methyl doublet must match 3H relative to the single proton at C6.

Applications in Drug Discovery

The (S)-2,2,6-trimethylmorpholine moiety is a high-value "building block" used to modulate the physicochemical properties of drug candidates.

Opioid Receptor Modulation

Research by Chan Woo Huh et al. highlights this scaffold's relevance in the synthesis of opioid antagonists.[\[10\]](#) The 2,2,6-trisubstitution pattern provides a rigid core that fits into the

hydrophobic pocket of the μ -opioid receptor, potentially improving selectivity over other subtypes (δ , κ).

Metabolic Stability (Deuterium Surrogate Strategy)

Replacing a standard morpholine ring with 2,2,6-trimethylmorpholine is a medicinal chemistry strategy to block metabolic "soft spots."

- Mechanism: The gem-dimethyl group at C2 prevents cytochrome P450-mediated oxidation at the position alpha to the oxygen, a common metabolic clearance pathway for morpholines.
- Result: Increased half-life () and oral bioavailability.

YKL-40 Inhibitors & Liver Disease

Recent patent literature (e.g., US20230278996A1) cites 2,2,6-trimethylmorpholine derivatives as inhibitors of YKL-40, a chitinase-like protein associated with inflammation and fibrosis. The chiral methyl group likely aids in fitting the specific geometry of the YKL-40 binding cleft.

Handling & Stability

- Hygroscopicity: As a hydrochloride salt, the compound is hygroscopic.^[13] It must be stored in a desiccator or under inert gas (Argon/Nitrogen).
- Solubility: Highly soluble in water, methanol, and DMSO. Sparingly soluble in non-polar solvents (hexane, ether).
- Stability: Stable at room temperature if kept dry. Avoid strong oxidizing agents.

References

- Huh, C. W., Bechle, B. M., & Warmus, J. S. (2018).^{[9][11]} Development of a scalable synthetic route towards a 2,2,6-trisubstituted chiral morpholine via stereoselective hydroalkoxylation. Tetrahedron Letters, 59(19), 1808-1812.

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 39234996, (6R)-2,2,6-trimethylmorpholine.
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